

Physical and chemical characteristics of 1-Methyl-1-naphthalen-1-ylhydrazine

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Methyl-1-naphthalen-1-ylhydrazine

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An In-depth Technical Guide on 1-Methyl-1-naphthalen-1-ylhydrazine

Preface

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the physical and chemical characteristics of **1-Methyl-1-naphthalen-1-ylhydrazine**. Due to the limited availability of public data on this specific compound, this document also provides information on the closely related compound, Naphthalen-1-ylmethyl-hydrazine, to offer a broader context. It is imperative to note the structural differences between these two compounds when utilizing the provided data.

Compound Identification and Structure

1.1. 1-Methyl-1-naphthalen-1-ylhydrazine

There is limited information available in public databases for **1-Methyl-1-naphthalen-1-ylhydrazine**. The compound, identified with the CAS Number 119090-35-6, is also known as N-Methyl-N-naphthalen-1-yl-hydrazine[1]. Further detailed physical and chemical properties for this specific isomer are not readily available in the provided search results.

1.2. Naphthalen-1-ylmethyl-hydrazine

A structurally related compound, Naphthalen-1-ylmethyl-hydrazine, with the CAS Number 51421-38-6, has more available data[2][3]. It is crucial to distinguish this compound from **1-Methyl-1-naphthalen-1-ylhydrazine**, as the position of the methyl group and the point of attachment of the naphthalene moiety to the hydrazine group are different, which will significantly influence its chemical and biological properties.

Physicochemical Properties

The following table summarizes the available physicochemical properties for Naphthalen-1-ylmethyl-hydrazine. Data for **1-Methyl-1-naphthalen-1-ylhydrazine** is largely unavailable.

Property	Value (for Naphthalen-1-ylmethyl-hydrazine)	Reference
Molecular Formula	C11H12N2	[2][3]
Molecular Weight	172.23 g/mol	[2]
Exact Mass	172.100048391	[2]
PSA (Polar Surface Area)	38.05 Å ²	[2][3]
LogP	2.89430	[2][3]
XLogP3	1.9	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	2	[2]
Heavy Atom Count	13	[2]
Complexity	158	[2]
HS Code	2928000090	[2][3]

Experimental Protocols

Detailed experimental protocols for the synthesis of **1-Methyl-1-naphthalen-1-ylhydrazine** are not described in the provided search results. However, a synthesis route for Naphthalen-1-ylmethyl-hydrazine is mentioned, which could potentially be adapted. The synthesis of Naphthalen-1-ylmethyl-hydrazine has been reported in the literature, for instance, in the Journal of Organic Chemistry, 1965, vol. 30, # 2 p. 321 - 323, starting from 1-Chloromethyl naphthalene[3].

A general workflow for a potential synthesis could be visualized as follows:

A potential synthetic workflow for Naphthalen-1-ylmethyl-hydrazine.

Reactivity and Stability

Information regarding the specific reactivity and stability of **1-Methyl-1-naphthalen-1-ylhydrazine** is not available. For the related compound, Naphthalen-1-ylmethyl-hydrazine hydrochloride (CAS 94714-35-9), it is advised to store the stock solution at -80°C for use within 6 months, or at -20°C for use within 1 month to avoid product failure due to repeated freezing and thawing[4]. This suggests that hydrazines with this scaffold may have limited stability in solution at higher temperatures. To improve solubility, it is suggested to heat the solution to 37°C and use sonication[4].

Biological Activity and Signaling Pathways

There is no information in the provided search results regarding the biological activity or any associated signaling pathways for **1-Methyl-1-naphthalen-1-ylhydrazine**. Hydrazine and hydrazone derivatives, in general, are known to possess a wide range of biological and pharmacological properties and are of considerable interest in medicinal chemistry[5].

Should research on this compound be undertaken, a general workflow for screening its biological activity could be conceptualized as follows:

A general workflow for drug discovery and development.

Spectral Data

No specific spectral data (NMR, IR, MS) for **1-Methyl-1-naphthalen-1-ylhydrazine** was found. For researchers interested in the naphthalenic moiety, spectral data for 1-Methylnaphthalene is available and can serve as a reference for the signals corresponding to that part of the

molecule. The National Institute of Standards and Technology (NIST) provides infrared and mass spectrometry data for 1-Methylnaphthalene (CAS 90-12-0)[6][7]. A Raman spectrum of neat 1-methylnaphthalene has also been described[8].

Conclusion

While the specific compound **1-Methyl-1-naphthalen-1-ylhydrazine** is identified by CAS number 119090-35-6, there is a significant lack of publicly available data regarding its physical and chemical properties, synthesis, and biological activity. Researchers are encouraged to use the information on the related compound, Naphthalen-1-ylmethyl-hydrazine, with caution, being mindful of the structural differences. Further experimental investigation is required to fully characterize **1-Methyl-1-naphthalen-1-ylhydrazine**.

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Phone: (601) 213-4426
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